

An In-depth Technical Guide to 3-Methylbutyl Decanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoamyl decanoate*

Cat. No.: *B1672213*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-methylbutyl decanoate, a fatty acid ester with applications in the flavor and fragrance industries and potential relevance to the pharmaceutical sciences. This document details its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis via Fischer-Speier esterification, and its metabolic context. The information is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

Chemical Identity and Synonyms

3-Methylbutyl decanoate is an organic compound classified as a fatty acid ester. It is formed from the esterification of decanoic acid and 3-methyl-1-butanol (isoamyl alcohol).

CAS Number: 2306-91-4^[1]^[2]

Synonyms: A variety of synonyms are used to identify this compound, reflecting its chemical structure and common names. These include:

- **Isoamyl decanoate**^[3]^[4]^[5]
- Isopentyl decanoate

- Decanoic acid, 3-methylbutyl ester
- Isoamyl caprate
- n-Capric acid isoamyl ester
- Decanoic acid, isopentyl ester
- Pentadecanoic acid, 3-methylbutyl ester
- 3-Methylbutyl ester pentadecanoic acid

Physicochemical Properties

The physicochemical properties of 3-methylbutyl decanoate are summarized in the table below. These properties are crucial for understanding its behavior in various applications, including its potential use in pharmaceutical formulations as an excipient or in drug delivery systems.

Property	Value	Source(s)
Molecular Formula	C15H30O2	
Molecular Weight	242.40 g/mol	
Appearance	Colorless to Almost Colorless Clear Liquid	
Boiling Point	281.3 ± 8.0 °C at 760 mmHg	
Density	0.865 ± 0.06 g/cm ³	
Solubility	Soluble in DMSO. Insoluble in water.	
IUPAC Name	3-methylbutyl decanoate	

Experimental Protocols

Synthesis of 3-Methylbutyl Decanoate via Fischer-Speier Esterification

This protocol describes a general and robust method for the synthesis of 3-methylbutyl decanoate. The Fischer-Speier esterification involves the acid-catalyzed reaction between a carboxylic acid (decanoic acid) and an alcohol (3-methyl-1-butanol).

Materials:

- Decanoic acid
- 3-Methyl-1-butanol (Isoamyl alcohol)
- Concentrated sulfuric acid (H_2SO_4) or other acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous sodium sulfate (Na_2SO_4)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Boiling chips

Equipment:

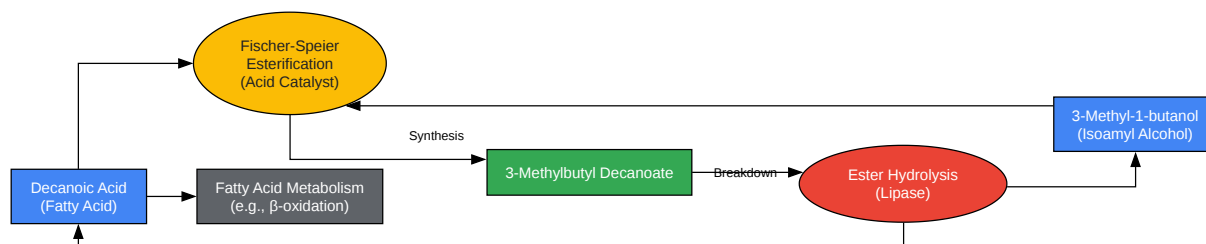
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, combine decanoic acid and a molar excess of 3-methyl-1-butanol. The excess alcohol helps to drive the reaction equilibrium towards the product.
- **Catalyst Addition:** While swirling the flask, slowly and carefully add a catalytic amount of concentrated sulfuric acid. This step is exothermic and may require cooling.
- **Reflux:** Add a few boiling chips to the flask and attach a reflux condenser. Heat the mixture to reflux using a heating mantle or oil bath. The reaction can be monitored by thin-layer chromatography (TLC) and is typically complete within 1-10 hours.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel containing diethyl ether and water.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude 3-methylbutyl decanoate.
- **Purification:** The crude product can be further purified by vacuum distillation if necessary.

Signaling Pathways and Metabolic Context

3-Methylbutyl decanoate, as a fatty acid ester, is involved in lipid metabolism. It can be synthesized from a fatty acid and an alcohol and can be hydrolyzed back to these constituents. Fatty acid esters play various roles in biological systems, including serving as energy sources and components of cell membranes.



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Caption: Synthesis and metabolic fate of 3-methylbutyl decanoate.

Applications in Research and Drug Development

While 3-methylbutyl decanoate is primarily utilized in the flavor and fragrance industries, its properties as a fatty acid ester suggest potential applications in the pharmaceutical field. Fatty acid esters are known to be used as lubricants, emulsifiers, and viscosity-controlling agents in cosmetic, personal care, and pharmaceutical products.

Fatty acids and their esters have been investigated for their ability to enhance drug delivery. They can improve the intestinal permeability of drugs and can be used in the formulation of lipid nanoparticles for topical delivery. For instance, sucrose fatty acid esters have been evaluated as lubricants in tablet manufacturing, demonstrating the potential for this class of compounds to serve as excipients that can improve tablet hardness and disintegration time. Given its lipophilic nature, 3-methylbutyl decanoate could be explored as a component in lipid-based drug delivery systems or as an excipient in topical or oral formulations. However, specific studies on 3-methylbutyl decanoate for these applications are not widely available in the public literature.

Safety Information

Comprehensive toxicological data for 3-methylbutyl decanoate is limited. However, information on its constituent alcohol, isoamyl alcohol, is available. Isoamyl alcohol can cause sensory

irritation at concentrations of 100-150 ppm. A 90-day rat study suggested a systemic No-Observed-Adverse-Effect Level (NOAEL) of 295 mg/kg bw/day for isoamyl alcohol. There is no conclusive data on the carcinogenic potential of isoamyl alcohol. As with any chemical, appropriate safety precautions should be taken when handling 3-methylbutyl decanoate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylbutyl Decanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672213#3-methylbutyl-decanoate-cas-number-and-synonyms]

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Phone: (601) 213-4426

Email: info@benchchem.com